

safe handling and disposal procedures for 2-Chloroethane-1,1-diol

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Compound of Interest

Compound Name: 2-Chloroethane-1,1-diol

Cat. No.: B094049

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Application Notes and Protocols for 2-Chloroethane-1,1-diol

Disclaimer: Limited specific safety and toxicity data is available for **2-Chloroethane-1,1-diol**. These protocols are based on general best practices for handling potentially hazardous chlorinated organic compounds and available data for structurally similar chemicals. A thorough risk assessment should be conducted before any handling or use of this substance.

Introduction

2-Chloroethane-1,1-diol is a geminal diol, the hydrate of chloroacetaldehyde. While it is of interest in physical organic chemistry and as a potential reactive intermediate, comprehensive toxicological and safety data are not readily available. Therefore, it must be handled with extreme caution, assuming it is hazardous. These application notes provide guidelines for its safe handling and disposal in a research and development setting.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **2-Chloroethane-1,1-diol** is presented in the table below. This information is crucial for understanding its behavior and potential hazards.

Property	Value	Reference
Molecular Formula	C ₂ H ₅ ClO ₂	[1][2]
Molecular Weight	96.51 g/mol	[1][2]
CAS Number	15873-56-0	[1][2][3]
Density	1.412 g/cm ³ (Predicted)	[1][4]
Boiling Point	142.4°C at 760 mmHg	[1]
Flash Point	39.9°C	[1][4]
Vapor Pressure	2.27 mmHg at 25°C	[1]
Refractive Index	1.473	[1][4]
IUPAC Name	2-chloroethane-1,1-diol	[2]
Synonyms	Chloroacetaldehyde hydrate, 2-Chloro-1,1-ethanediol	[2]

Hazard Identification and Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data, **2-Chloroethane-1,1-diol** should be treated as a hazardous substance. Potential hazards may include skin and eye irritation, respiratory tract irritation, and potential for harm if swallowed or absorbed through the skin. The following personal protective equipment (PPE) is mandatory when handling this compound:

- Eye and Face Protection: Chemical safety goggles with side shields or a face shield.
- Skin Protection:
 - Gloves: Nitrile or other chemically resistant gloves should be worn.[3] Inspect gloves before use and dispose of them properly after handling.
 - Lab Coat: A chemical-resistant lab coat is required.[3]

- Respiratory Protection: All handling of **2-Chloroethane-1,1-diol** that may generate aerosols or vapors should be conducted in a certified chemical fume hood to avoid inhalation.[3]

Experimental Protocols: Safe Handling and Storage

4.1. General Handling

- Work in a well-ventilated area, preferably within a chemical fume hood.[3][4]
- Avoid contact with skin and eyes.[4]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools to prevent ignition sources.[4]
- Ground and bond containers when transferring material to prevent static discharge.

4.2. Storage

- Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[4]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Store away from heat, sparks, and open flames.

4.3. Spill and Leak Procedures

- Small Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE as described in Section 3.
 - Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or earth).
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.

- Clean the spill area with a suitable solvent, followed by washing with soap and water.
- Ventilate the area.
- Large Spills:
 - Evacuate the laboratory immediately and alert others in the area.
 - Contact the institution's emergency response team.
 - Do not attempt to clean up a large spill without proper training and equipment.

Disposal Protocols

All waste containing **2-Chloroethane-1,1-diol** must be treated as hazardous waste.

- Waste Collection:
 - Collect all waste (solid and liquid) in designated, properly labeled, and sealed containers.
 - Do not mix with other waste streams unless compatibility is known.
- Disposal:
 - Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office.
 - Follow all local, state, and federal regulations for hazardous waste disposal. Chemical waste generators must consult these regulations to ensure complete and accurate classification and disposal.^[5]

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Chloroethane-1,1-diol**.

Caption: Workflow for Safe Handling and Disposal of **2-Chloroethane-1,1-diol**.

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- To cite this document: BenchChem. [safe handling and disposal procedures for 2-Chloroethane-1,1-diol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094049#safe-handling-and-disposal-procedures-for-2-chloroethane-1-1-diol]

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